

An In-depth Technical Guide to the Physical Properties of Allyl Phenyl Ether

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Compound of Interest

Compound Name: *Allyl phenyl ether*

Cat. No.: *B049846*

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Introduction

Allyl phenyl ether, with the chemical formula $C_9H_{10}O$, is an organic compound that serves as a crucial intermediate in various synthetic processes, including in the development of pharmaceuticals and OLED materials.[1] Its physical properties are fundamental to its application and manipulation in a laboratory setting. This technical guide provides a comprehensive overview of the core physical characteristics of **allyl phenyl ether**, detailed experimental protocols for its synthesis, and a visualization of its key chemical transformation, the Claisen rearrangement.

Core Physical Properties

The physical properties of **allyl phenyl ether** have been extensively documented. The following tables summarize the key quantitative data from various sources, providing a comparative overview.

General and Thermodynamic Properties

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O	[1][2]
Molecular Weight	134.18 g/mol	[1]
Appearance	Clear, colorless to pale yellow liquid	[3]
Odor	Ethereal-rosy, green, slightly "gassy", Geranium-type	[3]
Boiling Point	191.7 °C to 195 °C	[1][3][4]
Melting Point	90 °C (in water)	[3][5]
Flash Point	62 °C to 63 °C (closed cup)	[1]
Vapor Pressure	~20 mmHg @ 20°C	[6]

Optical and Density Properties

Property	Value	Source(s)
Density	0.978 g/mL at 25 °C	[6]
Refractive Index	n _{20/D} 1.522	[4]
Molar Refractivity	41.73 mL/mol	[4]

Solubility and Other Properties

Property	Value	Source(s)
Solubility in Water	Insoluble	[1][3]
Solubility in Organic Solvents	Soluble in alcohol and oils	[3]
Surface Tension	33.98 dyn/cm	[4]

Experimental Protocols

Synthesis of Allyl Phenyl Ether via Williamson Ether Synthesis

The most common method for preparing **allyl phenyl ether** is through the Williamson ether synthesis, which involves the reaction of a phenoxide with an allyl halide. Below are two detailed protocols.

Protocol 1: Synthesis using Potassium Carbonate in Acetone

This protocol is adapted from a standard laboratory procedure for the synthesis of ethers.

Materials:

- Phenol (94 g, 1.0 mol)
- Allyl bromide (121 g, 1.0 mol)
- Anhydrous Potassium Carbonate (K_2CO_3) (140 g, 1.0 mol)
- Acetone (150 g)
- Diethyl ether
- 10% Sodium Hydroxide (NaOH) solution
- Distilled water
- Anhydrous potassium carbonate (for drying)
- Round-bottom flask with reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- To a round-bottom flask fitted with a reflux condenser, add phenol (94 g), allyl bromide (121 g), anhydrous potassium carbonate (140 g), and acetone (150 g).[\[2\]](#)
- Heat the mixture to reflux and maintain for 8 hours. The mixture will thicken as potassium bromide precipitates.[\[2\]](#)
- After cooling the reaction mixture to room temperature, add distilled water to dissolve the inorganic salts.[\[7\]](#)
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.[\[7\]](#)
- Wash the combined organic layers with a 10% sodium hydroxide solution to remove any unreacted phenol, followed by a wash with distilled water.[\[2\]](#)
- Dry the organic layer over anhydrous potassium carbonate.[\[7\]](#)
- Remove the diethyl ether by evaporation under reduced pressure using a rotary evaporator.[\[7\]](#)
- Purify the crude **allyl phenyl ether** by vacuum distillation, collecting the fraction boiling at 85°C at 19 mmHg.[\[2\]](#)

Protocol 2: Solvent-Free Synthesis using Potassium Hydroxide

This method offers a more environmentally friendly approach by eliminating the need for a solvent.

Materials:

- Phenol (94 mg, 1.0 mmol)
- Allyl bromide
- Solid Potassium Hydroxide (KOH) pellet

- Tetrabutylammonium iodide (TBAI) (optional, as a phase-transfer catalyst)
- Stirring apparatus
- Silica gel for column chromatography

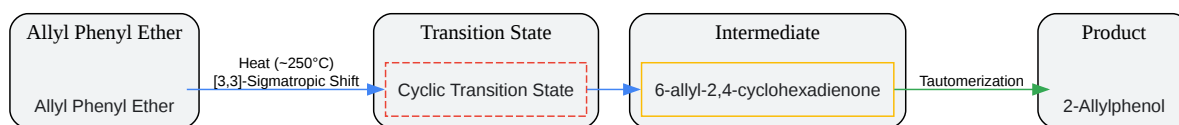
Procedure:

- In a suitable reaction vessel, combine phenol (94 mg), allyl bromide, and one pellet of solid potassium hydroxide. The use of a phase-transfer catalyst like TBAI is optional but can increase the reaction rate.[7]
- Stir the mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).[7]
- Upon completion (approximately 14 hours for an 89% yield), the excess allyl bromide can be removed by distillation under reduced pressure.[7]
- The final product can be purified by column chromatography on silica gel.[7]

Visualizations

Claisen Rearrangement of Allyl Phenyl Ether

A key reaction of **allyl phenyl ether** is the Claisen rearrangement, a [8][8]-sigmatropic rearrangement that occurs upon heating to form 2-allylphenol. This intramolecular process proceeds through a concerted pericyclic transition state.[9][10]

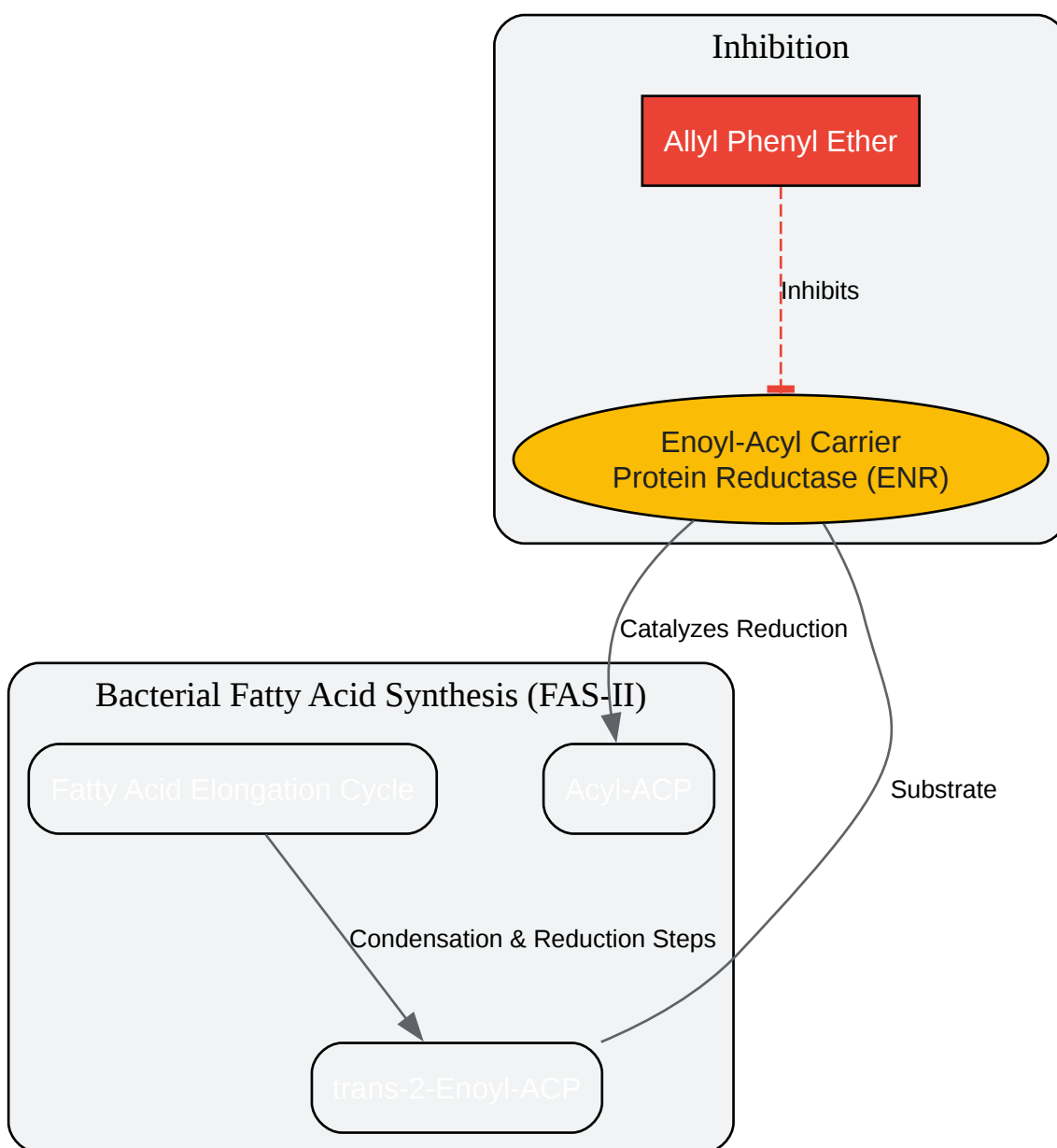


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Caption: The Claisen rearrangement of **allyl phenyl ether** to 2-allylphenol.

Inhibition of Enoyl-Acyl Carrier Protein Reductase (ENR)

Allyl phenyl ether has been identified as an inhibitor of enoyl-acyl carrier protein reductase (ENR), an essential enzyme in the bacterial fatty acid synthesis (FAS-II) pathway. This makes ENR an attractive target for the development of novel antibacterial agents.[11][12]



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Caption: Inhibition of the ENR enzyme in the bacterial FAS-II pathway.

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